

2-(Methylamino)-1,3-thiazole-4-carboxylic acid solubility issues and solutions

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Compound of Interest

Compound Name: 2-(Methylamino)-1,3-thiazole-4-carboxylic acid

Cat. No.: B598034

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Technical Support Center: 2-(Methylamino)-1,3-thiazole-4-carboxylic acid

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2-(Methylamino)-1,3-thiazole-4-carboxylic acid**, focusing on its solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** and what are its potential applications?

2-(Methylamino)-1,3-thiazole-4-carboxylic acid is a heterocyclic compound. While specific research on this exact molecule is limited, derivatives of 2-amino-1,3-thiazole-4-carboxylic acid have shown a wide range of biological activities, including antifungal, antiviral, and anticancer properties.^[1] Some thiazole derivatives have been investigated as inhibitors of enzymes such as carbonic anhydrase.^[2]

Q2: What are the known physicochemical properties of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid**?

Specific experimental data for this compound is not readily available. However, based on its structure, some properties can be predicted:

Property	Predicted Value/Information	Source
Molecular Formula	C ₅ H ₆ N ₂ O ₂ S	PubChem
Molecular Weight	158.18 g/mol	PubChem
XlogP	1.1	PubChemLite[3]
pKa	Estimated to have an acidic pKa for the carboxylic acid group (likely in the range of 3-5) and a basic pKa for the thiazole nitrogen and/or the methylamino group.	General chemical knowledge

Q3: Why am I having trouble dissolving **2-(Methylamino)-1,3-thiazole-4-carboxylic acid?**

The solubility of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** is expected to be low in aqueous solutions at neutral pH. This is due to a combination of its crystalline structure and the presence of both acidic (carboxylic acid) and basic (amino and thiazole nitrogens) functional groups, making its solubility highly pH-dependent.

Troubleshooting Guides

Issue 1: Compound fails to dissolve in common solvents.

Problem: You are unable to achieve the desired concentration of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** in your chosen solvent.

Possible Causes and Solutions:

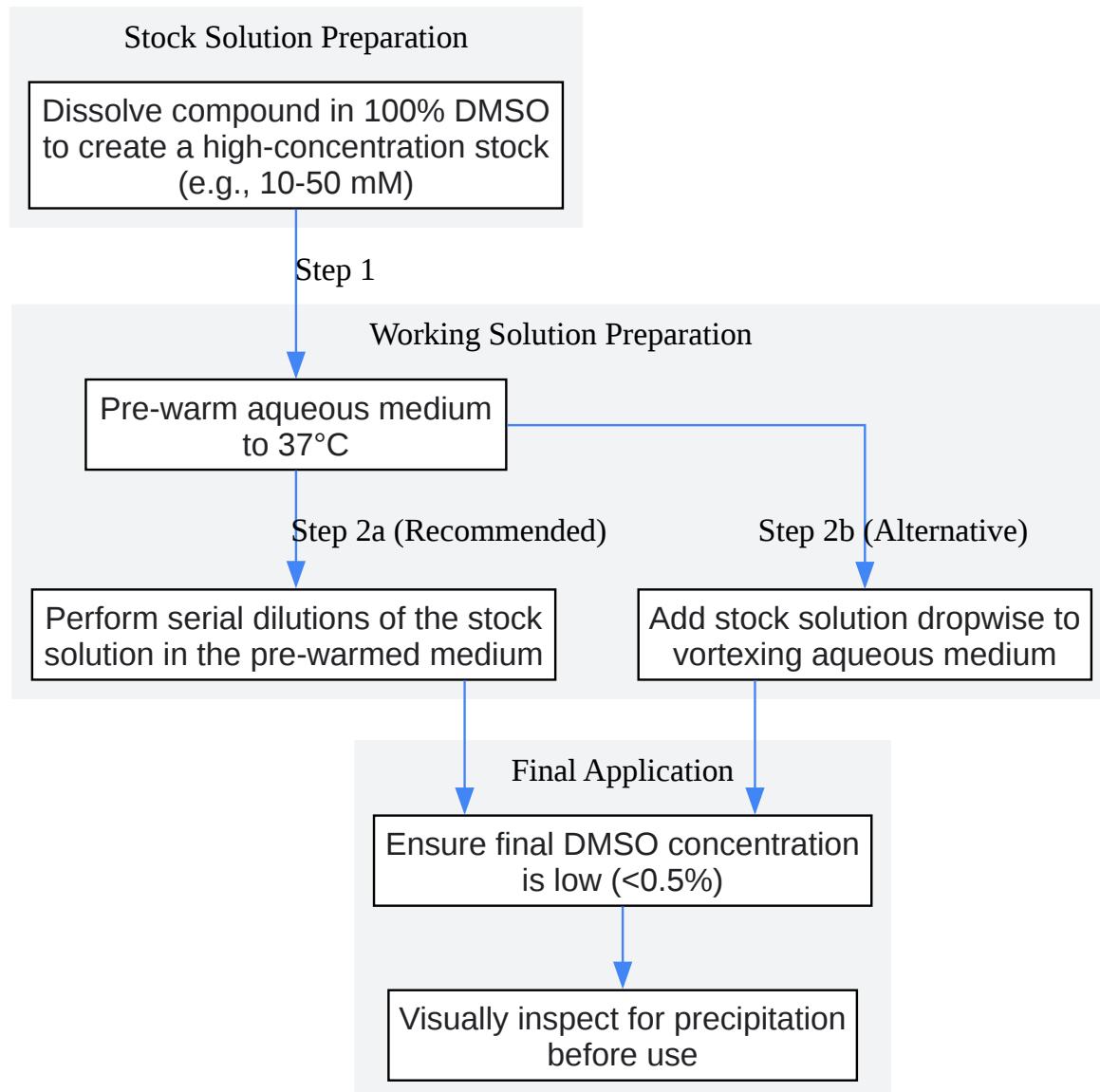
Solvent	Expected Solubility	Troubleshooting Steps
Water	Low at neutral pH.	<ul style="list-style-type: none">- Adjust pH: The compound is expected to be more soluble at pH values above the pKa of the carboxylic acid (forming a carboxylate salt) or below the pKa of the basic groups (forming a protonated salt). Try dissolving in a slightly acidic (pH < 4) or slightly alkaline (pH > 8) buffer.- Heating: Gently warming the solution may increase the rate of dissolution, but be cautious of potential degradation.
DMSO	Generally a good solvent for many organic compounds.	<ul style="list-style-type: none">- Gentle Heating: Warm the solution to 37-50°C.- Sonication: Use a sonicator bath to aid dissolution.- Vortexing: Vigorous vortexing can help break up solid particles.
Ethanol/Methanol	Moderate to low.	<ul style="list-style-type: none">- Similar to DMSO, gentle heating and sonication can be employed.
DMF	Similar to DMSO.	<ul style="list-style-type: none">- Follow the same troubleshooting steps as for DMSO.

Issue 2: Precipitation occurs when adding the compound stock solution to aqueous media.

Problem: A clear stock solution of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** in an organic solvent (e.g., DMSO) precipitates when diluted into your aqueous experimental buffer

or cell culture medium.

Workflow for Preparing Aqueous Solutions from Organic Stock:



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Figure 1. Workflow for preparing aqueous solutions.

Troubleshooting Table for Precipitation in Aqueous Media:

Observation	Potential Cause	Recommended Solution
Immediate, heavy precipitation ("crashing out")	Solvent Shock: Rapid change in solvent polarity.	<ul style="list-style-type: none">- Decrease the concentration of the stock solution.- Perform serial dilutions in the aqueous medium instead of a single large dilution.- Add the stock solution slowly to a rapidly stirring or vortexing aqueous medium.[2]
Exceeded Solubility Limit: Final concentration is above the aqueous solubility.	<ul style="list-style-type: none">- Lower the final concentration of the compound.- Perform a solubility test to determine the maximum achievable concentration in your specific medium.	
Gradual precipitation over time (hours to days)	pH Shift: Cellular metabolism can alter the pH of the culture medium.	<ul style="list-style-type: none">- Monitor the pH of your culture.- Change the medium more frequently.[4]
Compound Instability: Degradation to less soluble products.	<ul style="list-style-type: none">- Assess the stability of the compound at 37°C.- Prepare fresh solutions immediately before use.	
Interaction with Media Components: Binding to proteins in serum or salts.	<ul style="list-style-type: none">- Test solubility in serum-free vs. serum-containing media.- Consider using a formulation aid like cyclodextrin.	

Experimental Protocols

Protocol 1: General Procedure for Preparing a Stock Solution

- Weigh out the desired amount of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** in a sterile microcentrifuge tube.

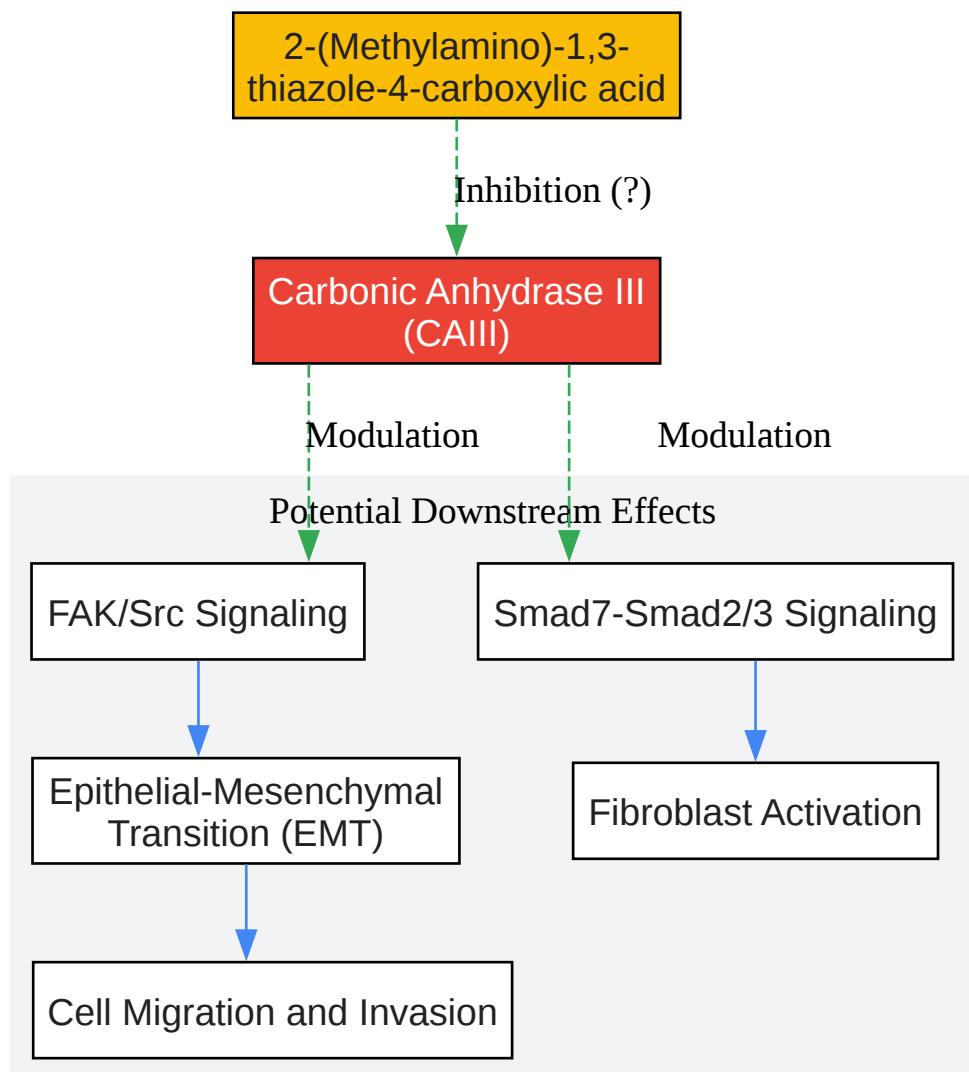
- Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure there are no visible particles.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: pH-Dependent Solubility Assessment

- Prepare a series of buffers with pH values ranging from 3 to 9 (e.g., citrate, phosphate, and borate buffers).
- Add an excess amount of **2-(Methylamino)-1,3-thiazole-4-carboxylic acid** to a small volume of each buffer in separate vials.
- Agitate the vials at a constant temperature (e.g., 25°C or 37°C) for 24 hours to ensure equilibrium is reached.
- Filter the suspensions through a 0.22 µm filter to remove undissolved solid.
- Dilute the filtrate with an appropriate solvent and determine the concentration of the dissolved compound using a suitable analytical method, such as HPLC-UV.
- Plot the solubility as a function of pH.

Potential Signaling Pathway Involvement

Given that some 2-amino-thiazole-4-carboxylic acid derivatives have been shown to inhibit carbonic anhydrase III (CAIII), this pathway represents a potential area of investigation for **2-(Methylamino)-1,3-thiazole-4-carboxylic acid**.^[2] CAIII has been implicated in various cellular processes, including stress resilience and cell migration.^{[1][5]}



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Figure 2. Potential signaling pathways modulated by CAIII inhibition.

Disclaimer: The information provided in this technical support center is for guidance purposes only. Specific experimental conditions may need to be optimized for your particular assay and cell type. It is always recommended to perform small-scale pilot experiments to determine the optimal conditions for your experiments.

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